

# Acetophenazine laboratory handling and storage

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## Compound Focus: Acetophenazine

CAS No.: 2751-68-0

Cat. No.: S516976

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## Acetophenazine: Properties and Hazards

**Acetophenazine** is a phenothiazine-derived antipsychotic agent used in research for studying psychotic disorders like schizophrenia [1]. It primarily functions as a dopamine D2 receptor antagonist [2] [1].

### Hazard Classification [3]:

- **Acute Toxicity, Oral (Category 4):** Harmful if swallowed (H302).
- **Acute Aquatic Toxicity (Category 1):** Very toxic to aquatic life.
- **Chronic Aquatic Toxicity (Category 1):** Very toxic to aquatic life with long-lasting effects (H410).

## Handling, Storage, and First Aid

For safe laboratory work with **Acetophenazine**, adhere to the following protocols based on its safety data sheet [3].

Handling & Storage Aspect	Recommended Protocol
Personal Protective Equipment (PPE)	Safety goggles, protective gloves, suitable respirator, impervious clothing [3].

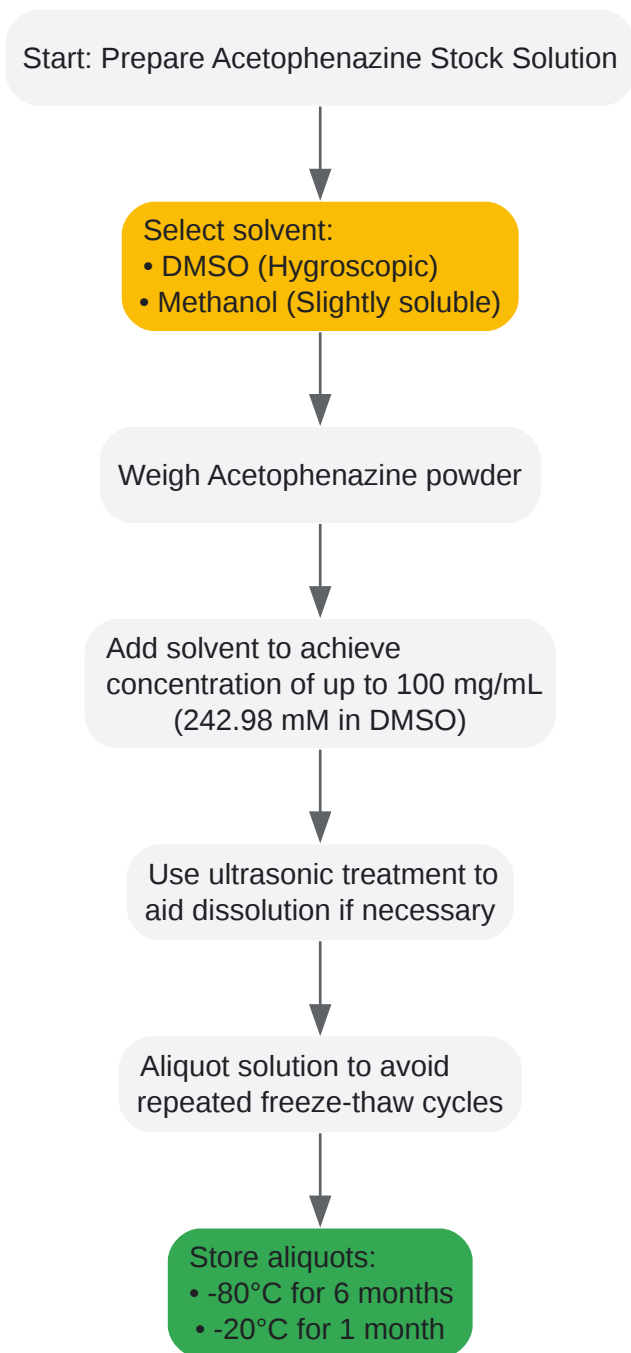
Handling & Storage Aspect	Recommended Protocol
Engineering Controls	Use in areas with appropriate exhaust ventilation; ensure accessible safety shower/eye wash [3].
Handling Precautions	Avoid inhalation, skin/eye contact, and dust formation; do not eat, drink, or smoke in the lab [3].
Storage Conditions	Keep container tightly sealed in a cool, well-ventilated area; store away from direct sunlight/ignition sources [3]. Specific storage temperatures: <b>-20°C</b> (powder) or <b>-80°C</b> (in solvent) [3] [1].
Incompatible Materials	Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents [3].

#### First Aid Measures [3]:

- **Eye Contact:** Flush immediately with large amounts of water for several minutes while holding eyelids open. **Call a physician.**
- **Skin Contact:** Rinse skin thoroughly with water. Remove contaminated clothing and shoes. **Call a physician.**
- **Inhalation:** Relocate to fresh air.
- **Ingestion:** Wash out mouth with water. **Do NOT induce vomiting. Call a physician** or a poison center.

## Experimental Preparation Guide

The following workflow and table outline the preparation of **Acetophenazine** stock solutions based on data from a supplier for research use [1].



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#### Preparation of Stock Solutions [1]:

Parameter	Details / Instructions
Solubility	Soluble in DMSO (100 mg/mL, 242.98 mM) and slightly soluble in methanol [1].

Parameter	Details / Instructions
Solution Preparation	Dissolve in solvent (e.g., DMSO) to desired concentration. Ultrasonication may be needed to aid dissolution [1].
Aliquot & Storage	Aliquot the solution into working volumes. Store at <b>-80°C for 6 months</b> or <b>-20°C for 1 month</b> . Avoid repeated freeze-thaw cycles [1].

## Critical Safety Notes

- **For Research Use Only:** The information pertains to the laboratory chemical, not a pharmaceutical product. It is **not for human or veterinary use** [1].
- **Environmental Hazard:** Take precautions to **avoid release into the environment** due to its high toxicity to aquatic life [3].
- **Spill Management:** Collect spillage with a liquid-binding material (e.g., diatomite). Decontaminate surfaces and equipment by scrubbing with alcohol. Dispose of contaminated material according to local regulations for hazardous waste [3].

## Key Information Gaps

Search results lack complete data for a full application note. Key information gaps include:

- **Detailed Physical/Chemical Properties:** Melting/boiling point, flash point, vapor pressure [3] [4].
- **Stability Under Various Conditions:** Specific incompatibilities beyond broad categories [3].
- **Toxicokinetic Data:** Absorption, distribution, metabolism, and excretion (ADME) profiles [2].
- **Waste Disposal Procedures:** Specific, detailed methods for waste stream treatment [3].

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## References

1. Acetophenazine | Antipsychotic Agent [medchemexpress.com]

2. Acetophenazine: Uses, Interactions, Mechanism of Action [go.drugbank.com]

3. Acetophenazine|2751-68-0|MSDS [dcchemicals.com]

4. Showing metabocard for Acetophenazine (HMDB0015196) [hmdb.ca]

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